

# An In-depth Technical Guide to the Physical Properties of Ethyl Trifluoroacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl trifluoroacetate

Cat. No.: B116455

[Get Quote](#)

This technical guide provides a comprehensive overview of the key physical properties of **ethyl trifluoroacetate** (CAS Number: 383-63-1), with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Core Physical Properties

**Ethyl trifluoroacetate** is a colorless liquid widely utilized as an intermediate in organic synthesis, particularly for producing fluorinated compounds for the pharmaceutical and agrochemical industries.<sup>[1][2][3][4]</sup> Its physical properties are critical for handling, reaction setup, and purification processes.

The boiling point and density of **ethyl trifluoroacetate** have been experimentally determined and reported in the literature. The following table summarizes these key quantitative data points.

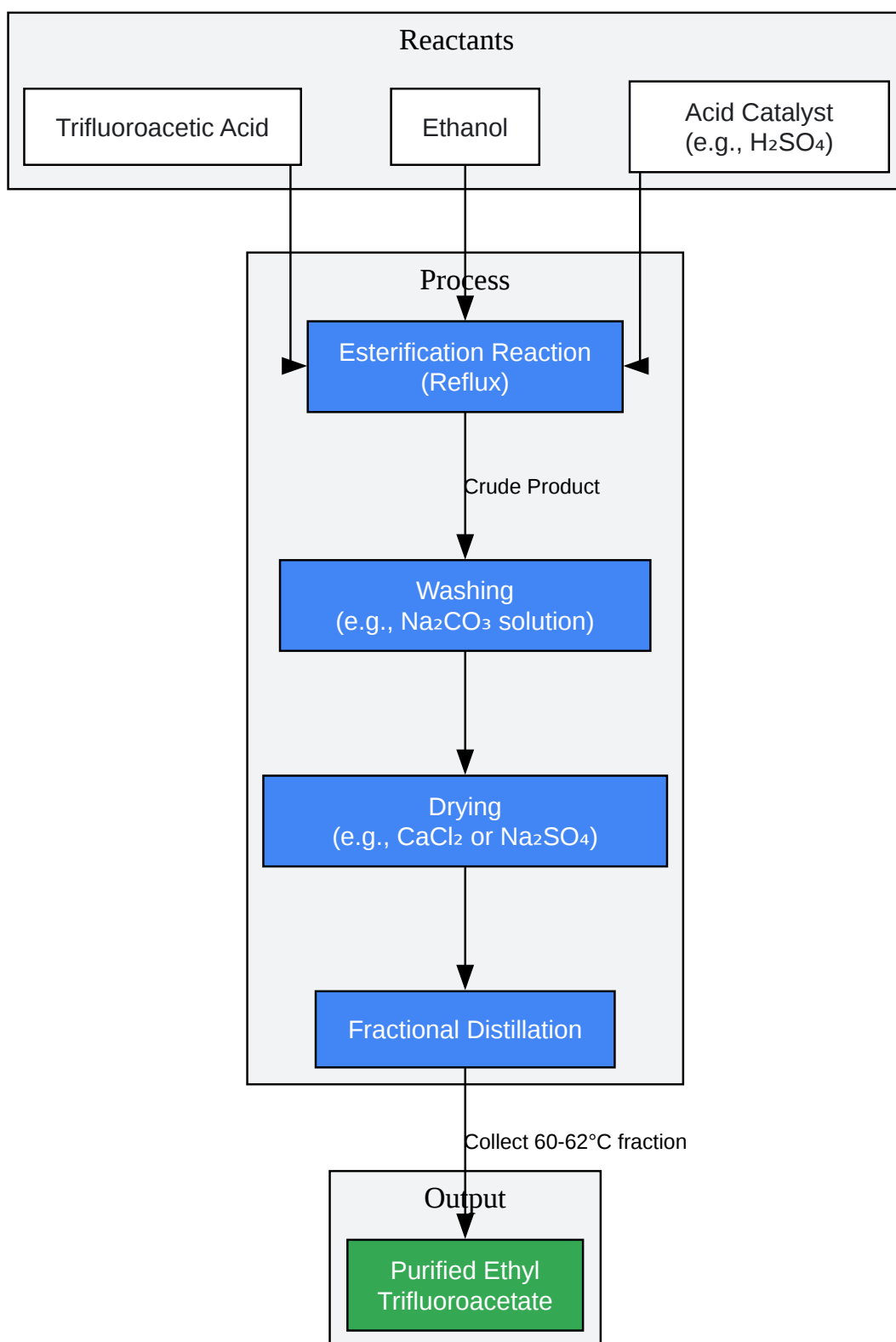
Physical Property	Value	Conditions
Boiling Point	60-62 °C	At standard atmospheric pressure.[1][3][4][5]
61 °C	At standard atmospheric pressure.[6]	
Density	1.194 g/mL	At 25 °C.[1][2][3][4][5]
1.1952 g/cm <sup>3</sup>	At 16.7 °C.[6]	

Note: A study also measured the density of **ethyl trifluoroacetate** over a temperature range of 278.08 K to 322.50 K (4.93 °C to 49.35 °C).[7]

## Experimental Protocols

The determination of the physical properties of **ethyl trifluoroacetate** is grounded in established experimental methodologies, primarily related to its synthesis and purification.

The most common method for preparing **ethyl trifluoroacetate** involves the esterification of trifluoroacetic acid with ethanol, catalyzed by an acid. The subsequent purification by fractional distillation is also the standard method for determining its boiling point. A generalized workflow for this process is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **ethyl trifluoroacetate**.

The boiling point is determined during the final purification step of the synthesis.

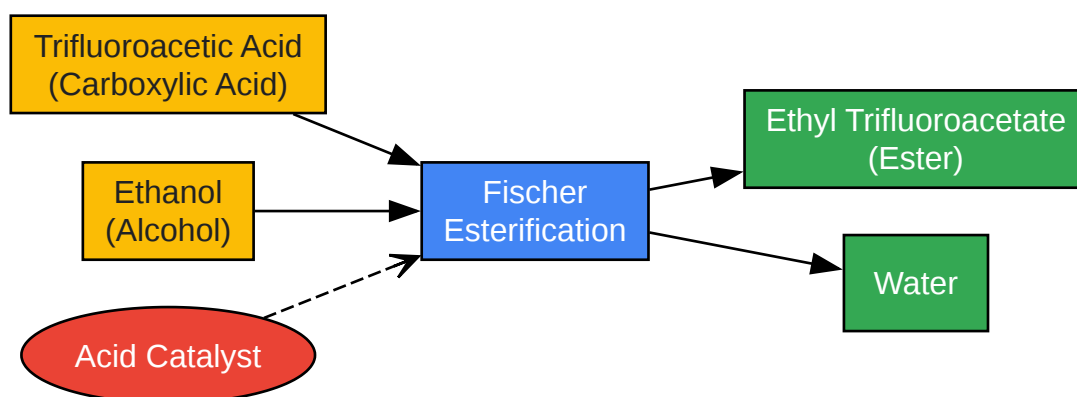
- Setup: An efficient fractional distillation apparatus is assembled. The crude, dried **ethyl trifluoroacetate** is placed in the distillation flask.
- Heating: The flask is gently heated in a water or oil bath.
- Fraction Collection: The vapor temperature is monitored at the still head. The fraction that distills at a constant temperature between 60 °C and 62 °C is collected as the pure product. [3][4][5][8] This temperature range is recorded as the boiling point.

While the cited literature does not specify the exact instrumentation used for density measurements, a standard protocol for determining the density of a liquid like **ethyl trifluoroacetate** is as follows.

- Instrumentation: A calibrated digital densitometer or a specific gravity bottle (pycnometer) is used.
- Temperature Control: The instrument or sample is brought to a precise, constant temperature (e.g., 25 °C) using a water bath or Peltier element.[1][2][5]
- Measurement:
  - Densitometer: The sample is introduced into the measurement cell, and the instrument directly reports the density.
  - Pycnometer: The pycnometer is weighed empty, then filled with the sample and weighed again. The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.
- Data Analysis: One study reported fitting density data measured across a range of temperatures to a quadratic polynomial equation for a precise correlation.[7]

## Logical Relationships in Synthesis

The synthesis of **ethyl trifluoroacetate** is a direct application of the Fischer esterification principle, where an alcohol and a carboxylic acid react in the presence of an acid catalyst to form an ester and water.



[Click to download full resolution via product page](#)

Caption: Logical relationship of reactants and products in Fischer esterification.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Ethyl trifluoroacetate | 383-63-1 [chemicalbook.com]
- 4. Ethyl trifluoroacetate, 99% 383-63-1 India [ottokemi.com]
- 5. Ethyl trifluoroacetate 99 383-63-1 [sigmaaldrich.com]
- 6. Ethyl trifluoroacetate - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethyl Trifluoroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b116455#physical-properties-of-ethyl-trifluoroacetate-boiling-point-density\]](https://www.benchchem.com/product/b116455#physical-properties-of-ethyl-trifluoroacetate-boiling-point-density)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)